

A Technical Guide to Bis(2-(trimethylsilyl)ethyl) diisopropylphosphoramidite

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Compound of Interest

Compound Name: *Bis(2-(trimethylsilyl)ethyl)
diisopropylphosphoramidite*

Cat. No.: *B058463*

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An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Bis(2-(trimethylsilyl)ethyl) diisopropylphosphoramidite is a specialized phosphitylating agent used in advanced organic synthesis. As a key phosphoramidite reagent, its primary role is in the construction of complex phosphoric acid compounds and, most notably, in the synthesis and modification of oligonucleotides.^{[1][2][3][4][5]} Its unique 2-(trimethylsilyl)ethyl (TSE) protecting groups offer specific advantages in deprotection schemes, making it a valuable tool for researchers in medicinal chemistry and drug development. This guide provides a comprehensive overview of its properties, applications, and the methodologies associated with its use.

Chemical and Physical Properties

Bis(2-(trimethylsilyl)ethyl) diisopropylphosphoramidite is a liquid reagent with well-defined physical characteristics.^[1] These properties are crucial for its handling, storage, and application in sensitive chemical reactions.

Property	Value
CAS Number	121373-20-4[1][3][6]
Molecular Formula	C ₁₆ H ₄₀ NO ₂ PSi ₂ [1][3][6]
Molecular Weight	365.64 g/mol [1][3][5]
Appearance	Liquid[1]
Density	0.8887 g/mL at 25 °C[1][6]
Boiling Point	286.2-296.6 °C[1][6]
Refractive Index	n _{20/D} 1.4517[1][3][6]
Purity (Assay)	≥95-96%[1][3][4]
Storage Temperature	2-8°C[1][6]

Chemical Identifiers:

- InChI Key: UCVPTNNSVPPRRRA-UHFFFAOYSA-N[1][3][6]
- SMILES: CC(C)N(C(C)C)P(OCC--INVALID-LINK--(C)C)OCC--INVALID-LINK--(C)C[1][3]
- Synonyms: iPr₂N-P-(OTSE)₂, Bis[2-(trimethylsilyl)ethyl] N,N-diisopropylphosphoramidite[6]

Core Applications in Synthesis

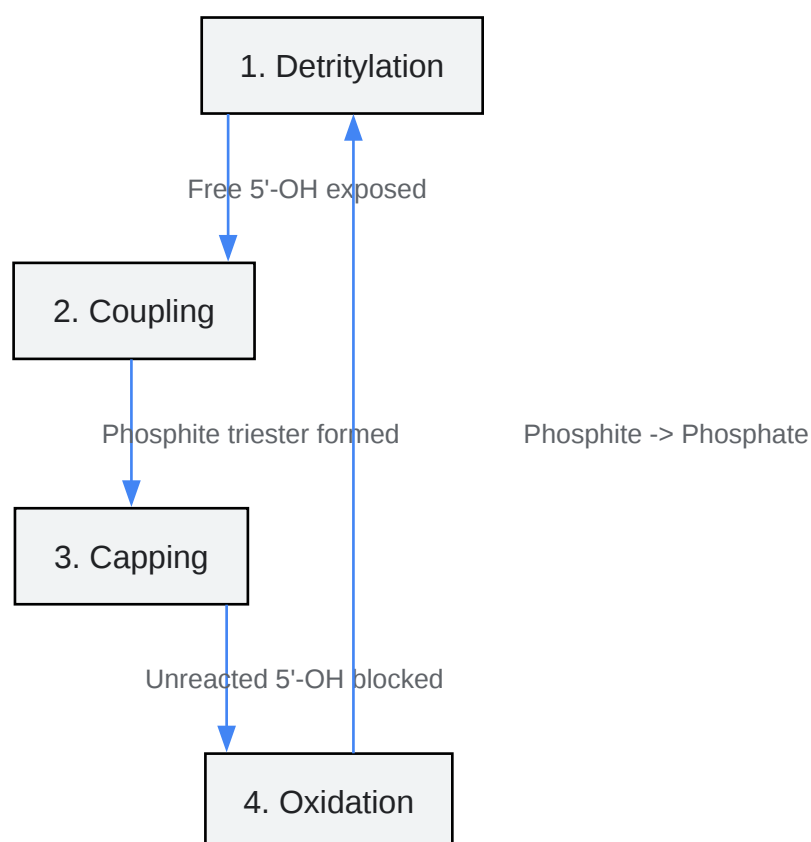
The utility of this reagent stems from its function as a phosphitylating agent, enabling the formation of phosphite triester linkages.

- **Oligonucleotide Synthesis:** While not a nucleoside phosphoramidite itself, it serves as a critical building block for introducing phosphate modifications within a DNA or RNA sequence. It is used in the solid-phase phosphoramidite method, which is the standard for automated oligonucleotide synthesis.[2][7][8]
- **Phosphoric Acid Compounds:** It is an indispensable intermediate for creating a diverse array of phosphoric acid compounds, which are foundational in many areas of organic and medicinal chemistry.[4]

- Drug Development: The compound acts as a vital precursor in the multi-step synthesis of complex molecules and active pharmaceutical ingredients (APIs), supporting the development of new therapeutic agents.[4]

The Phosphoramidite Method: An Experimental Workflow

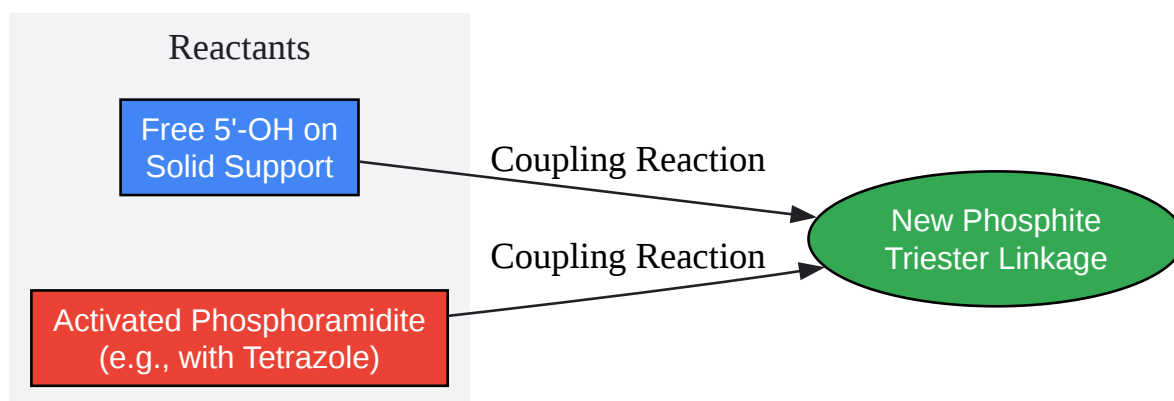
The synthesis of oligonucleotides relies on a robust, cyclical four-step process.[9] **Bis(2-(trimethylsilyl)ethyl) diisopropylphosphoramidite** is introduced during the "Coupling" step to achieve phosphorylation.



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Figure 1: The four-step cycle of solid-phase phosphoramidite synthesis.

The logical relationship during the critical coupling step involves the reaction of an activated phosphoramidite with the free hydroxyl group on the solid support-bound nucleotide chain.



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Figure 2: Core components of the phosphoramidite coupling reaction.

General Experimental Protocol: Phosphitylation

The following is a generalized protocol for using a phosphitylating agent like **Bis(2-(trimethylsilyl)ethyl) diisopropylphosphoramidite** in a standard solid-phase oligonucleotide synthesizer.

Materials and Reagents:

- Controlled Pore Glass (CPG) solid support with initial nucleoside attached.
- **Bis(2-(trimethylsilyl)ethyl) diisopropylphosphoramidite** solution (e.g., 0.1 M in anhydrous acetonitrile).
- Activator solution (e.g., 0.45 M 5-(Ethylthio)-1H-tetrazole (ETT) in anhydrous acetonitrile).[9]
- Capping Reagents: Cap A (e.g., acetic anhydride/lutidine/THF) and Cap B (e.g., N-methylimidazole/THF).
- Oxidizer: Iodine solution (e.g., 0.02 M I₂ in THF/Pyridine/Water).
- Deblocking/Detritylation Agent: Dichloroacetic acid (DCA) or Trichloroacetic acid (TCA) in dichloromethane.

- Anhydrous acetonitrile.

Procedure (One Cycle):

- Step 1: Detritylation
 - The solid support is washed with anhydrous acetonitrile.
 - The detritylation agent is passed through the synthesis column to remove the 5'-dimethoxytrityl (DMT) protecting group from the support-bound nucleoside.^[9] This exposes the free 5'-hydroxyl group.
 - The column is thoroughly washed with anhydrous acetonitrile to remove the acid and the cleaved DMT cation.
- Step 2: Coupling
 - The **Bis(2-(trimethylsilyl)ethyl) diisopropylphosphoramidite** solution and the activator solution are simultaneously delivered to the synthesis column.^[9]
 - The activator protonates the diisopropylamino group of the phosphoramidite, making it highly reactive.^[9]
 - The activated phosphorus atom reacts with the free 5'-hydroxyl group on the solid support, forming a phosphite triester linkage.
 - The reaction is allowed to proceed for a specified time (e.g., 2-5 minutes).
- Step 3: Capping
 - To prevent unreacted 5'-hydroxyl groups from participating in subsequent cycles, they are permanently blocked.
 - The capping reagents (Cap A and Cap B) are delivered to the column to acetylate any free 5'-hydroxyls.
 - The column is washed with acetonitrile.

- Step 4: Oxidation
 - The newly formed phosphite triester is unstable and must be converted to a more stable phosphate triester.
 - The iodine-based oxidizing solution is passed through the column, converting the P(III) species to a P(V) species.^[9]
 - The column is washed again with acetonitrile, completing one full cycle. The process is then repeated for the next nucleotide addition.

Safety and Handling

Proper handling of **Bis(2-(trimethylsilyl)ethyl) diisopropylphosphoramidite** is essential due to its potential hazards.

Hazard Information	Details
Pictogram	GHS07 (Exclamation Mark) ^{[1][3]}
Signal Word	Warning ^{[1][3]}
Hazard Statements	H315: Causes skin irritation. ^{[1][3]} H319: Causes serious eye irritation. ^{[1][3]} H335: May cause respiratory irritation. ^{[1][3]}
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. ^{[1][3]} P280: Wear protective gloves/eye protection/face protection. ^{[1][3]} P302+P352: IF ON SKIN: Wash with plenty of water. ^{[1][3]} P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. ^{[1][3]}

Handling and Storage Recommendations:

- Handling: Always handle in a well-ventilated area, such as a fume hood.^[6] Wear suitable personal protective equipment (PPE), including gloves and safety glasses.^[6] Avoid contact

with skin and eyes and prevent inhalation of vapors.[6][10]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, typically at 2-8°C.[1][6] Keep away from incompatible materials such as water, strong acids, and oxidizing agents.[10]

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